

Foreword: The Analytical Imperative of Isotopic Labeling

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Compound of Interest

Compound Name: *Desmethyl Celecoxib-d4*

Cat. No.: *B12420889*

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In the landscape of modern drug discovery and development, precision and accuracy are the cornerstones of reliable data. The journey from a lead compound to a clinical candidate is paved with rigorous analytical challenges, particularly in the realm of pharmacokinetics and metabolism. It is here that stable isotope-labeled internal standards become indispensable tools. This guide provides a comprehensive examination of **Desmethyl Celecoxib-d4**, a deuterated analog of a key Celecoxib metabolite. Our objective is not merely to list its properties but to provide a foundational understanding of its characterization, handling, and critical role in generating robust, reproducible, and trustworthy bioanalytical data. We will explore the causality behind experimental choices, grounding our discussion in the principles of analytical chemistry and the practical demands of the research laboratory.

Chemical Identity and Structural Elucidation

Desmethyl Celecoxib is a metabolite of Celecoxib, a well-known selective COX-2 inhibitor.^{[1][2]} The "-d4" designation signifies that four specific hydrogen atoms on the 4-sulfamoylphenyl ring have been replaced with deuterium, a stable, non-radioactive isotope of hydrogen.^[3] This subtle yet significant modification is the key to its function as an internal standard.

- IUPAC Name: 2,3,5,6-tetradeuterio-4-[5-(4-methylphenyl)-3-(trifluoromethyl)pyrazol-1-yl]benzenesulfonamide[3]
- Molecular Formula: C₁₇H₁₀D₄F₃N₃O₂S
- CAS Number: 544686-20-6[4]

Below is the chemical structure of **Desmethyl Celecoxib-d4**, highlighting the positions of the deuterium atoms.

Caption: Structure of **Desmethyl Celecoxib-d4**.

Core Physicochemical Properties

The fundamental physicochemical properties dictate how a compound is handled, stored, and formulated for experimental use. The data below has been consolidated from various supplier technical data sheets and literature.

Property	Value	Source(s)
Appearance	White to Pale Yellow Solid	[5]
Molecular Weight	371.39 g/mol (Desmethyl Celecoxib: 367.35 g/mol)	[3][6]
Melting Point	157-159°C (Celecoxib-d4)	[5]
Solubility	DMSO: Soluble (Slightly) Methanol: Soluble (Slightly) Chloroform: Soluble (Slightly) Water: Insoluble	[5][6]
Storage (Solid)	-20°C for up to 3 years	[6]
Storage (In Solution)	-80°C for up to 1 year	[6]

The Scientific Rationale for Deuteration

The substitution of hydrogen with deuterium is a cornerstone of modern bioanalysis for several compelling reasons rooted in physical chemistry.

The Kinetic Isotope Effect (KIE)

The carbon-deuterium (C-D) bond is stronger and vibrates at a lower frequency than a carbon-hydrogen (C-H) bond.^[7] This is due to the greater mass of the deuterium nucleus.

Consequently, reactions that involve the cleavage of a C-H bond as the rate-determining step will proceed more slowly if that hydrogen is replaced with deuterium. This phenomenon is known as the Kinetic Isotope Effect.^[7]

In drug metabolism, many Phase I reactions, particularly those mediated by Cytochrome P450 enzymes, involve the oxidation of C-H bonds.^[2] By strategically placing deuterium atoms at sites of potential metabolism, the rate of metabolic conversion can be significantly reduced. While Desmethyl Celecoxib is already a metabolite, the deuteration of the aromatic ring enhances its stability against further oxidative metabolism, ensuring its integrity throughout the analytical process.^{[7][8]}

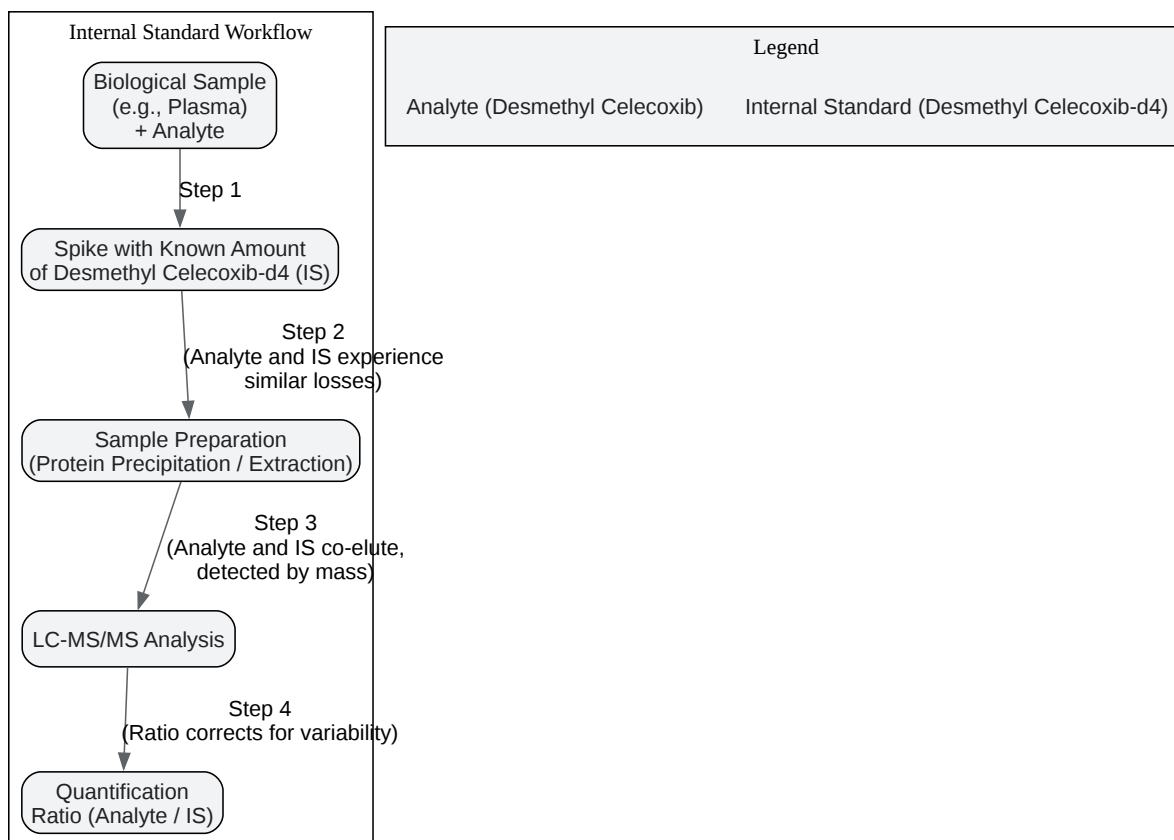
Utility as an Internal Standard

The ideal internal standard (IS) is a chemical mimic of the analyte. It should exhibit identical behavior during sample preparation (e.g., protein precipitation, liquid-liquid extraction), chromatography, and ionization in the mass spectrometer.^[9] However, it must be distinguishable from the analyte by the detector.

Desmethyl Celecoxib-d4 fulfills these criteria perfectly:

- **Chemical Equivalence:** Its structure is nearly identical to the non-deuterated analyte, ensuring it co-elutes during chromatography and has a similar ionization efficiency.
- **Mass Distinction:** The four deuterium atoms increase its mass by four Daltons, allowing a mass spectrometer to easily differentiate it from the analyte.^[10]

This dual characteristic is the foundation of its role in a self-validating analytical system. By adding a known quantity of **Desmethyl Celecoxib-d4** to every sample at the beginning of the workflow, any analyte loss during processing will be mirrored by a proportional loss of the internal standard. The final quantification is based on the ratio of the analyte signal to the internal standard signal, which remains constant and corrects for experimental variability.



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Caption: Role of an internal standard in a bioanalytical workflow.

Analytical Characterization Protocols

Verifying the identity, purity, and integrity of **Desmethyl Celecoxib-d4** is paramount before its use. The following are standard, field-proven methodologies.

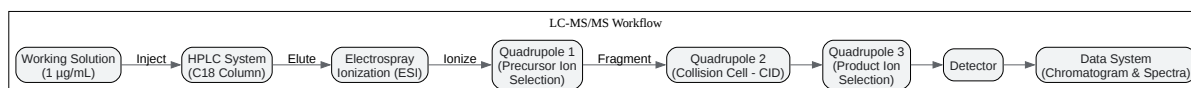
Purity and Identity Confirmation by LC-MS/MS

Expertise & Causality: This technique is the gold standard for confirming both the molecular weight and the purity of the standard. A chromatographic separation first isolates the compound from any potential impurities, and the tandem mass spectrometer provides definitive structural information through fragmentation.

Protocol:

- **Stock Solution Preparation:** Accurately weigh ~1 mg of **Desmethyl Celecoxib-d4** and dissolve in 1 mL of methanol to create a 1 mg/mL stock solution.
- **Working Solution:** Serially dilute the stock solution to a working concentration of 1 µg/mL using a 50:50 mixture of methanol and water.
- **Chromatographic Separation:**
 - **Column:** C18 reverse-phase column (e.g., 50 mm x 2.1 mm, 3 µm particle size).
 - **Mobile Phase A:** 0.1% Formic Acid in Water.
 - **Mobile Phase B:** 0.1% Formic Acid in Acetonitrile.
 - **Gradient:** Start at 30% B, ramp to 95% B over 5 minutes, hold for 2 minutes, then return to initial conditions.
 - **Flow Rate:** 0.4 mL/min.
 - **Injection Volume:** 5 µL.
- **Mass Spectrometry Detection:**
 - **Ionization Mode:** Electrospray Ionization (ESI), Negative Mode.

- Rationale: The sulfonamide group is acidic and readily deprotonates to form a negative ion, providing high sensitivity in negative mode.^{[11][12]}
- MRM Transitions:
 - **Desmethyl Celecoxib-d4 (IS):** Q1 (Precursor Ion) m/z 370.1 → Q3 (Product Ion) m/z [Specific fragment].
 - **Desmethyl Celecoxib (Analyte):** Q1 m/z 366.1 → Q3 (Product Ion) m/z [Specific fragment].
 - **Note:** Specific product ions would be determined during method development by infusing the compound and observing its fragmentation pattern.
- **Data Analysis:** Confirm the retention time and the presence of the correct precursor and product ions. Purity is assessed by integrating the peak area of the parent compound relative to any impurity peaks in the chromatogram.



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Caption: Workflow for LC-MS/MS characterization.

Structural Verification by NMR Spectroscopy

Expertise & Causality: While MS confirms mass, Nuclear Magnetic Resonance (NMR) spectroscopy confirms the precise atomic structure. For a deuterated standard, ^1H NMR is particularly powerful as it directly visualizes the absence of protons at the sites of deuteration.

Protocol:

- Sample Preparation: Dissolve 5-10 mg of **Desmethyl Celecoxib-d4** in ~0.7 mL of a deuterated solvent, typically DMSO-d₆ or Chloroform-d. The choice of solvent is critical to avoid large interfering solvent peaks in the spectrum.
- Acquisition:
 - Acquire a standard ¹H NMR spectrum.
 - Acquire a ¹³C NMR spectrum for full carbon skeleton confirmation.
 - Acquire a ¹⁹F NMR spectrum to confirm the trifluoromethyl group.[\[13\]](#)
- Spectral Analysis:
 - ¹H NMR: Compare the spectrum to that of a non-deuterated Desmethyl Celecoxib standard. The key validation is the significant reduction or complete absence of signals in the aromatic region corresponding to the 4-sulfamoylphenyl ring protons.[\[14\]](#) The signals for the p-tolyl ring and the pyrazole proton should remain present.[\[15\]](#)
 - ¹³C NMR: The spectrum will be very similar to the non-deuterated compound, but the carbon signals at the sites of deuteration will appear as multiplets with lower intensity due to C-D coupling.
 - ¹⁹F NMR: A strong singlet should be observed, confirming the -CF₃ group.[\[13\]](#)

Formulation and Solubility Protocols for Experimental Use

The poor aqueous solubility of **Desmethyl Celecoxib-d4** necessitates the use of organic solvents and formulation vehicles for in vitro and in vivo studies.[\[6\]](#)[\[16\]](#) All preparations should be performed under sterile conditions if intended for cell-based assays or animal studies.

Protocol 1: General Purpose Stock Solution (DMSO)

- Objective: To create a high-concentration stock for serial dilution into aqueous buffers or media.

- Method:
 - Weigh the required amount of **Desmethyl Celecoxib-d4** into a sterile vial.
 - Add anhydrous DMSO to achieve the desired concentration (e.g., 10 mg/mL).^[6]
 - Vortex or sonicate gently in a water bath to ensure complete dissolution.^[1]
 - Aliquot into single-use volumes to prevent freeze-thaw cycles and store at -80°C.^[1]
- Causality: DMSO is a powerful aprotic solvent capable of dissolving a wide range of hydrophobic compounds. Using anhydrous DMSO is critical as absorbed water can reduce solubility and promote hydrolysis over long-term storage.^[6]

Protocol 2: Formulation for In Vivo Dosing (PEG/Tween/Saline)

- Objective: To create a clear, injectable solution suitable for animal studies.
- Method (for a 1 mL solution at 2 mg/mL):
 - Prepare a 20 mg/mL stock solution in DMSO.
 - In a sterile tube, add 400 µL of PEG300.
 - Add 100 µL of the 20 mg/mL DMSO stock solution and mix thoroughly.
 - Add 50 µL of Tween-80 and mix until the solution is homogeneous.
 - Slowly add 450 µL of sterile saline, mixing continuously, to bring the final volume to 1 mL.^[1]
- Causality: This is a classic co-solvent system. PEG300 acts as the primary solubilizing agent. Tween-80 is a non-ionic surfactant that prevents precipitation of the drug when the aqueous saline is added. DMSO is kept to a minimum (<10%) to reduce potential toxicity.^[1]

Conclusion: A Foundational Tool for Quantitative Science

Desmethyl Celecoxib-d4 is more than just a deuterated molecule; it is an enabling tool for the generation of high-fidelity data in drug development. Its physicochemical properties—predictable solubility, well-defined spectral characteristics, and the inherent stability conferred by deuteration—make it an exemplary internal standard. Understanding the principles behind its synthesis, characterization, and application allows researchers to move beyond rote protocol-following and implement bioanalytical methods that are not only accurate but are intrinsically self-validating and trustworthy. This guide serves as a technical foundation for scientists and professionals who rely on such critical reagents to make informed decisions in the complex process of pharmaceutical research.

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